

Docusate Sodium: A Comprehensive Technical Guide to Laboratory Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Docusate Sodium

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and handling procedures for **Docusate Sodium** in a laboratory setting. The information is compiled and synthesized from various safety data sheets and technical resources to ensure a high standard of safety and operational excellence for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Docusate Sodium is a white or almost white, wax-like, plastic solid with a characteristic octanol-like odor.^{[1][2]} It is hygroscopic and should be stored in an airtight container in a cool, dry place.^[1]

Property	Value	References
Molecular Formula	C20H37NaO7S	[1][3]
Molecular Weight	444.56 g/mol	[1][4]
CAS Number	577-11-7	[1][5]
Melting Point	173-179 °C	[2]
Water Solubility	1.5 g/100 mL (at 25 °C)	[2]
Appearance	White or almost white, wax-like solid	[1][2]
Odor	Characteristic octanol-like odor	[1]

Toxicological Data

Docusate Sodium is classified as causing skin irritation and serious eye damage.[5][6][7][8] It is not classified as a respiratory or skin sensitizer, germ cell mutagen, carcinogen, or reproductive toxicant.[5][6]

Test	Species	Route	Value	References
LD50	Rat	Oral	1900 mg/kg	[6]
LD50	Mouse	Oral	2643 mg/kg	[6][9]
LD50	Rat	Intraperitoneal	590 mg/kg	[6]
LD50	Rabbit	Dermal	10000 mg/kg	[9]

Hazard Identification and Classification

Docusate Sodium is classified with the following hazard statements:

- H315: Causes skin irritation.[5][6][7][8]
- H318: Causes serious eye damage.[5][6][7][8]

- H402: Harmful to aquatic life.[7]

The substance is not classified as a PBT (Persistent, Bioaccumulative and Toxic) or vPvB (very Persistent and very Bioaccumulative).[5][8] While the delivered product is not typically capable of dust explosion, the enrichment of fine dust can lead to this danger.[5]

NEPA 704 Rating:

Category	Rating
Health	3
Flammability	0
Instability	0
Source:[6][10]	

Exposure Controls and Personal Protection

Currently, there are no specific Permissible Exposure Limits (PELs) established by the Occupational Safety and Health Administration (OSHA) or Recommended Exposure Limits (RELs) by the National Institute for Occupational Safety and Health (NIOSH) for **Docusate Sodium**. [11][12][13][14][15] Therefore, it is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

Engineering Controls

- Ventilation: Use in a well-ventilated area.[5] Local exhaust ventilation should be used to control emissions at the source.[5] General ventilation is also recommended.[5]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[5]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[5][10]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[5][10] Lab coats or other protective clothing are recommended to prevent skin contact.[9][10]
- Respiratory Protection: If dusts are generated, a NIOSH-approved particulate respirator should be used.[5][10]

Safe Handling and Storage

Handling Procedures

- Avoid contact with skin and eyes.[10]
- Avoid breathing dust.[7]
- Wash hands thoroughly after handling.[5][10]
- Do not eat, drink, or smoke in areas where **Docusate Sodium** is handled.[5]
- Take precautionary measures against static discharge.[5]

Storage Conditions

- Store in a tightly closed container in a dry and well-ventilated place.[1][7]
- Keep away from incompatible materials such as strong oxidizing agents.[2][5]
- The solid material is hygroscopic.[1]

Emergency Procedures

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open.[5][10] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[5][10]
- Skin Contact: Take off immediately all contaminated clothing.[5] Wash skin with plenty of water.[5][8] If skin irritation occurs, get medical advice/attention.[6]

- Ingestion: Rinse mouth with water.[5] Do NOT induce vomiting.[5] Call a poison center or doctor if you feel unwell.[5]
- Inhalation: Move the person into fresh air.[5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Wear appropriate personal protective equipment (see Section 4.2).[5][10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[10] Do not let the product enter drains.[7]
- Methods for Cleaning Up: Sweep up and shovel.[5] Place in a suitable, closed container for disposal.[5] Ventilate the area and wash the spill site after material pickup is complete.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][5]
- Unsuitable Extinguishing Media: A solid water stream may be inefficient.[2][6]
- Hazardous Combustion Products: Carbon monoxide (CO) and Carbon dioxide (CO₂).[2][5]
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.[10]

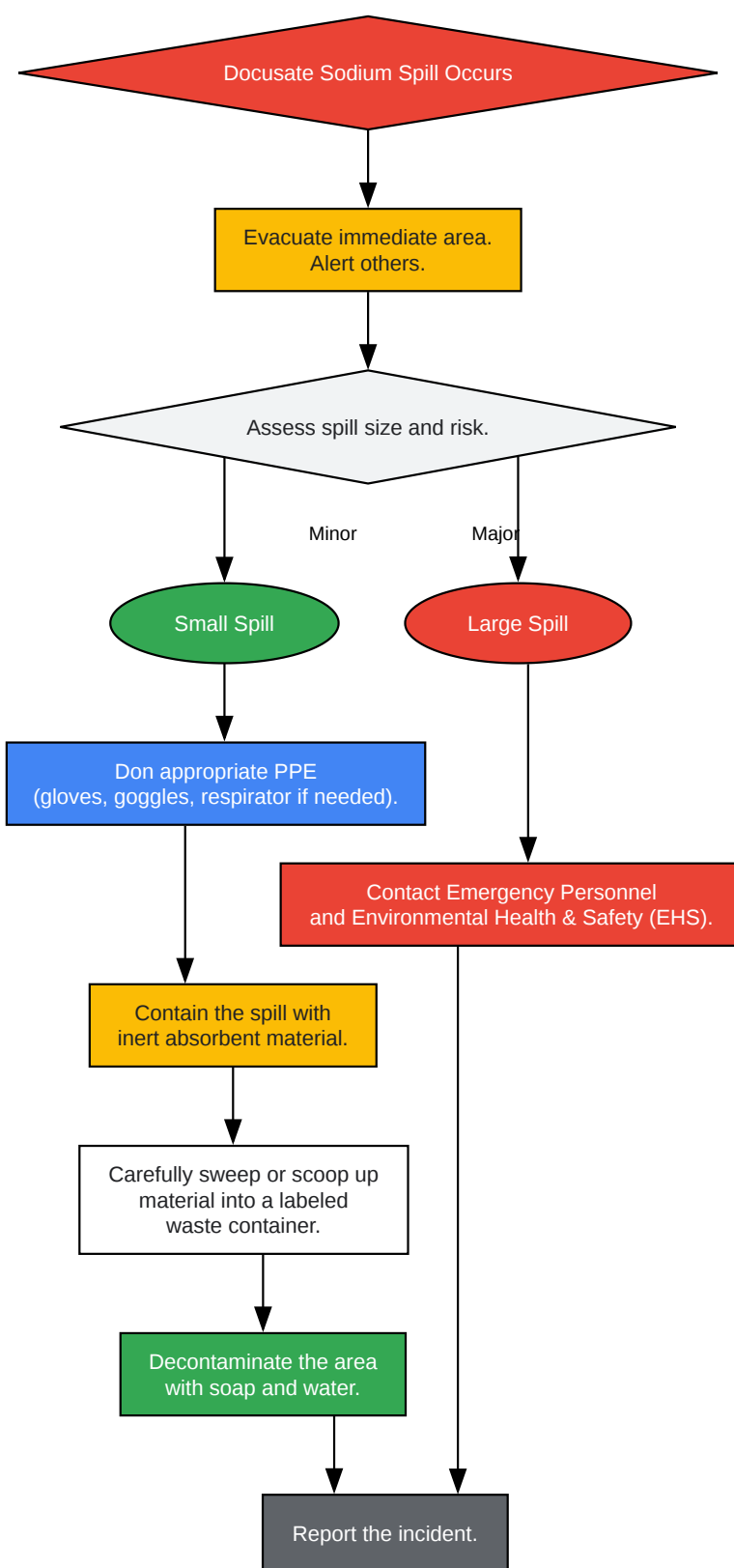
Experimental Protocols and Workflows

While specific, detailed experimental protocols for **Docusate Sodium** are proprietary to individual research and development entities, the following diagrams illustrate generalized workflows for handling and safety.



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Caption: General laboratory workflow for the safe handling of **Docusate Sodium**.



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Caption: Decision flowchart for responding to a **Docusate Sodium** spill.

Stability and Reactivity

- Reactivity: No known hazardous reactions under normal conditions of use.[5]
- Chemical Stability: Stable under recommended storage conditions.[2][10]
- Possibility of Hazardous Reactions: None under normal processing.[10]
- Conditions to Avoid: Avoid creation of dust.[5]
- Incompatible Materials: Strong oxidizing agents.[2][5][10]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide and carbon dioxide.[2][5]

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[7] Do not allow the chemical to enter sewers or waterways.[7] Contaminated packaging should be treated as the product itself.[7]

This guide is intended for informational purposes and should be used in conjunction with your institution's specific safety protocols and the most current Safety Data Sheet (SDS) for **Docusate Sodium**. Always prioritize a culture of safety in the laboratory.

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- To cite this document: BenchChem. [Docusate Sodium: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194777#docusate-sodium-safety-and-handling-in-a-laboratory-setting]

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